Spectroscopic Data for 3-Methoxyphenethyl Bromide: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxyphenethyl bromide*
CAS No.:	*2146-61-4*
Cat. No.:	*B1266618*

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Methoxyphenethyl bromide** (also known as 1-(2-bromoethyl)-3-methoxybenzene), a key intermediate in the synthesis of various pharmaceutical and research compounds. This document is intended for researchers, scientists, and drug development professionals, offering in-depth analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The interpretation of this data is crucial for confirming the structure and purity of the compound, ensuring the integrity of subsequent research and development efforts.

Molecular Structure and Spectroscopic Significance

3-Methoxyphenethyl bromide possesses a distinct molecular architecture comprising a meta-substituted benzene ring with a methoxy group and a bromoethyl side chain. This arrangement of functional groups gives rise to a unique spectroscopic fingerprint, which we will explore in detail. Understanding these spectral characteristics is fundamental to its reliable identification and use in complex synthetic pathways.

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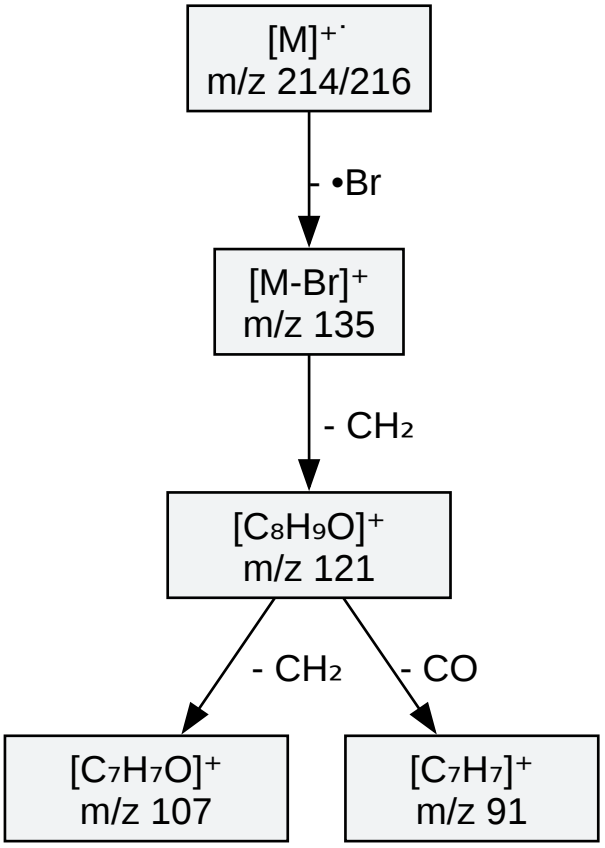

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Caption: Predicted mass spectrometry fragmentation pathway.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for **3-Methoxyphenethyl bromide**. Instrument parameters may need to be optimized for specific equipment.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Methoxyphenethyl bromide** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.

- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to achieve optimal magnetic field homogeneity.

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- ^{1}H NMR Acquisition: Acquire the proton spectrum using a standard single-pulse experiment. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^{1}H NMR spectrum and reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy

- Sample Preparation (Neat Liquid): Place a drop of liquid **3-Methoxyphenethyl bromide** between two salt plates (e.g., NaCl or KBr).
- Instrument Setup: Place the salt plates in the sample holder of the FTIR spectrometer.
- Data Acquisition: Acquire a background spectrum of the empty salt plates. Then, acquire the sample spectrum. The instrument will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: In the ion source, the sample molecules are bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

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- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure of the compound.

Conclusion

The spectroscopic data presented in this guide provide a robust and reliable basis for the characterization of **3-Methoxyphenethyl bromide**. The combination of NMR, IR, and MS techniques allows for an unambiguous confirmation of its molecular structure and purity. Adherence to sound experimental protocols and a thorough understanding of the principles of spectroscopic interpretation are paramount for any scientist working with this important chemical intermediate.

References

- To cite this document: BenchChem. [Spectroscopic Data for 3-Methoxyphenethyl Bromide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266618/docs#spectroscopic-data-for-3-methoxyphenethyl-bromide-a-technical-guide]

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